

Technical Support Center: Troubleshooting JPL Dataset Compatibility

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Compound of Interest

Compound Name: JPL

Cat. No.: B12372427

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This guide provides troubleshooting assistance for researchers, scientists, and drug development professionals working with datasets from the Jet Propulsion Laboratory (**JPL**). Find answers to common data format compatibility issues to ensure seamless integration into your experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What are the most common types of **JPL** datasets I might encounter?

A1: **JPL** disseminates a wide variety of data from its many missions and research projects. The most common data formats and systems you will likely work with include:

- **SPICE Kernels:** These files provide geometry and event data for space missions, such as spacecraft trajectories, instrument pointing, and timing information. They are accessed using the SPICE Toolkit.[\[1\]](#)[\[2\]](#)
- **Planetary Data System (PDS):** The PDS is the official archive for NASA's planetary science data. PDS4, the current version, uses XML-based labels to describe the data products.[\[3\]](#)[\[4\]](#)
- **PO.DAAC Datasets:** The Physical Oceanography Distributed Active Archive Center (PO.DAAC) at **JPL** manages and distributes data related to Earth's oceans and climate. These datasets are often in NetCDF or HDF5 formats.[\[5\]](#)

- **HORIZONS Data:** The HORIZONS system provides ephemeris data (positions and velocities) for solar system bodies. Data can be accessed via a web interface, email, or API. [\[6\]](#)[\[7\]](#)

Q2: I'm having trouble reading a SPICE kernel file. What are some initial troubleshooting steps?

A2: Issues with SPICE kernels often stem from incorrect file transfer methods or missing kernel information. Here are some initial steps:

- **Verify Kernel Type:** SPICE kernels can be either text-based (e.g., LSK, SCLK, FK) or binary (e.g., SPK, CK). Ensure you are treating the file appropriately.[\[2\]](#)
- **Check for File Corruption:** An incomplete or corrupted file can cause read errors. Re-download the kernel file to rule out this possibility.
- **Ensure All Necessary Kernels are Loaded:** SPICE often requires multiple kernels to be loaded to perform a calculation. For example, to get the state of a spacecraft relative to a planet, you may need an SPK file for the spacecraft, an SPK for the planet, a leapseconds kernel (LSK), and a spacecraft clock kernel (SCLK). A SPICE(SPKINSUFFDATA) error often indicates that a required kernel has not been loaded.[\[8\]](#)

Troubleshooting Guides

Issue 1: SPICE Kernel Binary/Text Format Incompatibility

Question: I transferred a SPICE kernel from a colleague's computer, and now I'm getting errors. Why is this happening and how can I fix it?

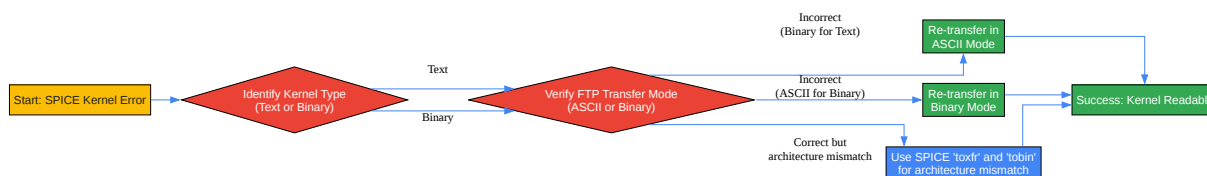
Answer: This issue frequently arises from incorrect file transfer protocols for text-based versus binary-based SPICE kernels.

Detailed Methodology:

- **Identify the Kernel Type:** Determine if the kernel is a text kernel (e.g., .tls, .tsc, .tf, .ti) or a binary kernel (e.g., .bsp, .bc).[\[9\]](#)

- Verify the Transfer Mode:
 - Text Kernels: These must be transferred in ASCII mode. A binary transfer can corrupt the line endings, leading to read errors.[1]
 - Binary Kernels: These must be transferred in binary mode. An ASCII transfer will corrupt the file.
- Resolution for Text Kernels: If you suspect a text kernel was transferred in binary mode, re-transfer the file using an FTP client set to ASCII mode.
- Resolution for Binary Kernels:
 - If a binary kernel was transferred in ASCII mode, re-transfer it in binary mode.
 - If the binary kernel was transferred between computers with different binary architectures (e.g., big-endian vs. little-endian), you may need to use the tobin and toxftr utility programs provided with the SPICE toolkit to convert the file to a portable transfer format and then to the native binary format of your system.[10] However, modern versions of the SPICE toolkit can often handle non-native binary kernels directly.[1]

Troubleshooting Workflow:



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SPICE Kernel Transfer Troubleshooting

Issue 2: PDS4 Data Validation Errors

Question: I'm using the PDS4 Validate Tool and receiving errors. How do I interpret and resolve these?

Answer: The PDS4 Validate Tool is essential for ensuring your data products conform to PDS4 standards.^[4] Errors typically fall into a few common categories.

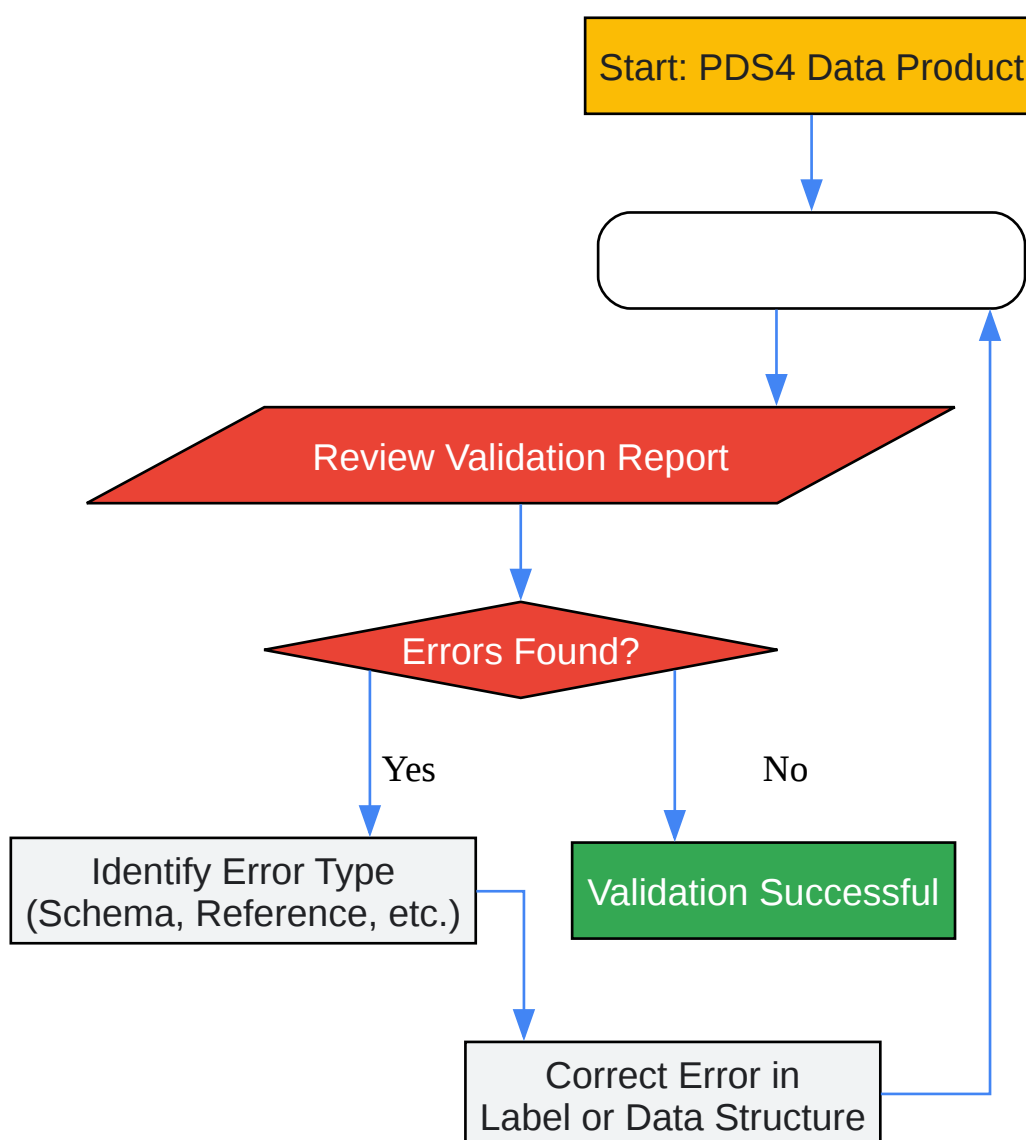
Common PDS4 Validation Errors and Solutions:

Error Type	Common Cause	Recommended Solution
Schema Validation Error	The XML label does not conform to the PDS4 schema. This could be due to incorrect tags, structure, or data types.	Carefully check the line number and error message in the validation report. Compare your label's structure to the relevant PDS4 schema documentation.
Schematron Validation Error	The label violates a specific rule defined in the Schematron files, which enforce more specific constraints than the schema.	The error message will usually indicate the specific rule that was violated. Consult the PDS4 documentation for that rule to understand the requirement.
File Reference Error	A file referenced in the XML label (e.g., a data file) does not exist at the specified location.	Verify that the file path in the tag is correct and that the file is present in the specified directory.
Checksum Mismatch	The MD5 checksum of a data file does not match the value provided in the XML label.	Recalculate the MD5 checksum of the data file and update the tag in the label.

Experimental Protocol for PDS4 Validation:

- Installation: Download and install the PDS4 Validate Tool from the official PDS website.[4]
- Execution: Run the validation tool from the command line, pointing it to your PDS4 bundle, collection, or individual product label.
- Review Report: The tool will generate a report detailing any errors or warnings.
- Iterative Correction: Address each error based on the recommendations in the table above. Re-run the validation tool after each correction until all errors are resolved.

PDS4 Validation Workflow:



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PDS4 Data Validation Process

Issue 3: Handling PO.DAAC Data in NetCDF/HDF5

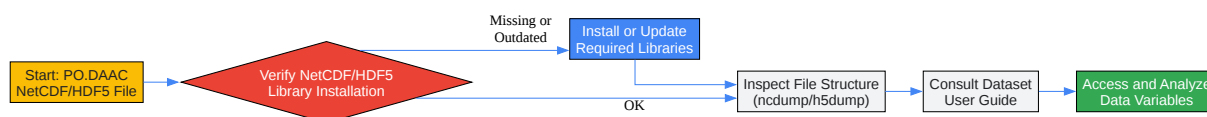
Question: I'm having trouble working with a NetCDF or HDF5 file from PO.DAAC. What are some common issues and how can I resolve them?

Answer: PO.DAAC often distributes data in NetCDF (Network Common Data Form) or HDF5 (Hierarchical Data Format 5) formats.^[5] Compatibility issues can arise from software library versions or incorrect data access methods.

Troubleshooting Steps for NetCDF/HDF5 Data:

- **Check Software Libraries:** Ensure you have the necessary libraries (e.g., NetCDF, HDF5) installed and that they are compatible with the data files. Mismatched library versions can sometimes cause issues.
- **Inspect File Structure:** Use tools like `ncdump` (for NetCDF) or `h5dump` (for HDF5) to inspect the file's metadata and structure. This will help you understand the variables, dimensions, and attributes within the file.
- **Consult Documentation:** Refer to the dataset's user guide or documentation, which is usually available on the PO.DAAC website. This documentation will provide details on the data structure and how to correctly interpret the variables.
- **CF Conventions:** Many PO.DAAC datasets adhere to the Climate and Forecast (CF) conventions for metadata. Familiarizing yourself with these conventions can aid in understanding the data.

Logical Flow for Accessing PO.DAAC Data:



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PO.DAAC NetCDF/HDF5 Data Access

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